

Scutellarin-7-diglucosidic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Scutellarin-7-diglucosidic acid**

Cat. No.: **B12098297**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Scutellarin-7-diglucosidic acid, a flavonoid glycoside, is a natural product isolated from the leaves of *Perilla frutescens* (L.) Britt., commonly known as perilla or shiso. This in-depth technical guide provides a comprehensive overview of its chemical identity, related compounds, potential biological activities, and relevant experimental methodologies. The information is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Identity and Synonyms

Scutellarin-7-diglucosidic acid is a complex flavonoid. Its core structure is the aglycone scutellarein, a flavone, which is glycosidically linked to two glucuronic acid moieties at the 7-position.

Table 1: Chemical Identifiers for **Scutellarin-7-diglucosidic Acid**

Identifier	Value
CAS Number	150641-65-9 [1]
Molecular Formula	C27H26O18
Molecular Weight	638.48 g/mol
IUPAC Name	(2S,3S,4S,5R,6R)-6-[(2S,3R,4S,5S,6S)-6-carboxy-2-[5,6-dihydroxy-2-(4-hydroxyphenyl)-4-oxochromen-7-yl]oxy-4,5-dihydroxyoxan-3-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid [1]
Common Synonyms	Scutellarein-7-O-diglucoside

Related Compounds

Scutellarin-7-diglucosidic acid belongs to a class of flavonoids characterized by the scutellarein aglycone. Several structurally related compounds are found in *Perilla frutescens* and other plant sources. Understanding these related compounds is crucial for comparative studies and for understanding structure-activity relationships.

Table 2: Structurally and Functionally Related Compounds

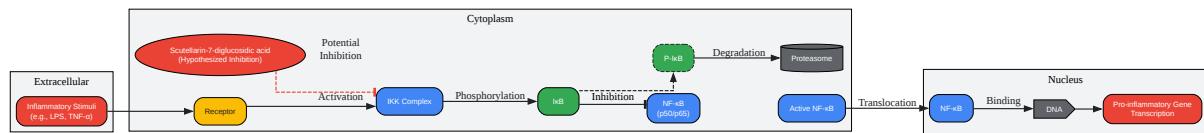
Compound	Aglycone	Glycosidic Moiety at C-7	Natural Source (Examples)	Key Biological Activities (Reported)
Scutellarin	Scutellarein	β -D-glucuronide	Scutellaria barbata, <i>Erigeron breviscapus</i>	Anti-inflammatory, neuroprotective, cardioprotective, anticancer[2][3][4]
Scutellarein-7-O-glucoside	Scutellarein	β -D-glucose	Scutellaria species	Antioxidant, anti-inflammatory[5]
Luteolin-7-O-diglucuronide	Luteolin	di-glucuronide	Perilla frutescens	Anti-inflammatory (NF- κ B inhibition)[6]
Apigenin-7-O-diglucuronide	Apigenin	di-glucuronide	Perilla frutescens	Anti-inflammatory (NF- κ B inhibition)[6]
Scutellarein	-	-	A glycone of various glycosides	Antioxidant, anti-inflammatory, anticancer[7]

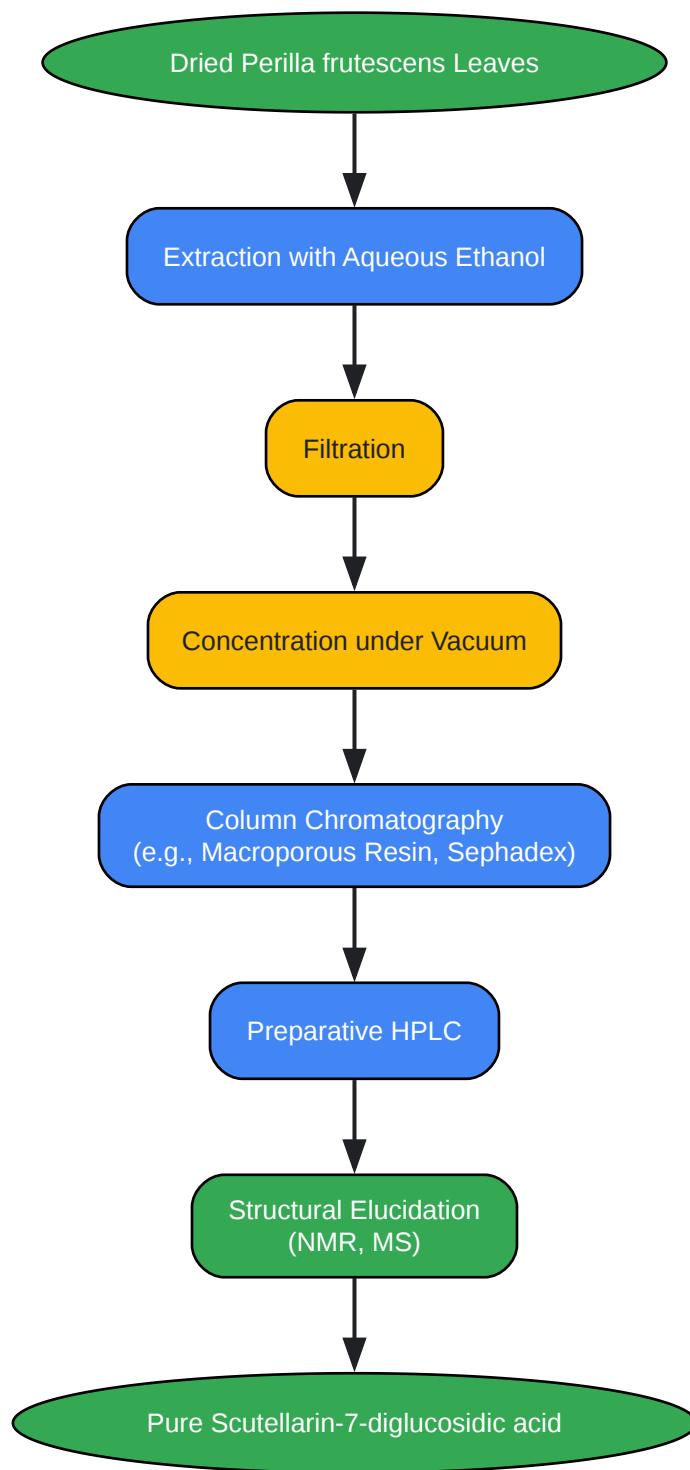
Potential Biological Activities and Signaling Pathways

Direct experimental studies on the biological activity of **Scutellarin-7-diglucosidic acid** are limited. However, based on the known activities of its constituent parts (scutellarein) and closely related flavonoid diglycosides found in *Perilla frutescens*, its potential pharmacological effects can be inferred. The primary anticipated activity is anti-inflammatory, likely mediated through the inhibition of the NF- κ B signaling pathway.

Anti-Inflammatory Activity and the NF-κB Signaling Pathway

Studies on other flavonoid diglucuronides isolated from *Perilla frutescens*, such as luteolin-7-O-diglucuronide and apigenin-7-O-diglucuronide, have demonstrated anti-inflammatory effects by suppressing the NF-κB pathway[6]. The NF-κB signaling cascade is a critical regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals (e.g., cytokines, pathogens), the IκB kinase (IKK) complex phosphorylates IκB, leading to its ubiquitination and subsequent degradation. This allows NF-κB to translocate to the nucleus, where it binds to DNA and promotes the transcription of pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules. It is hypothesized that **Scutellarin-7-diglucosidic acid** may inhibit one or more steps in this pathway, thereby reducing the inflammatory response.





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